

# Essential Safety and Operational Guidance for 1-Hepten-3-one

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## Compound of Interest

Compound Name: 1-Hepten-3-one

Cat. No.: B149102

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This document provides critical safety protocols and logistical information for the handling and disposal of **1-Hepten-3-one**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

## Chemical Safety and Hazard Information

**1-Hepten-3-one** is classified as a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.<sup>[1]</sup> Proper handling and storage are crucial to minimize risks.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O
Molecular Weight	112.17 g/mol
Appearance	Colorless to pale yellow clear liquid (est.)
Boiling Point	154.00 to 155.00 °C @ 760.00 mm Hg (est)
Flash Point	111.00 °F TCC (44.10 °C) (est)
Solubility	Soluble in alcohol; water, 2645 mg/L @ 25 °C (est)
GHS Classification	Flammable liquids (Category 3)[1] Skin irritation (Category 2)[1] Serious eye irritation (Category 2A)[1] Specific target organ toxicity — single exposure; Respiratory tract irritation (Category 3)[1]
Hazard Statements	H226: Flammable liquid and vapor[1] H315: Causes skin irritation[1] H319: Causes serious eye irritation[1] H335: May cause respiratory irritation[1]

## Operational Plan for Handling 1-Hepten-3-one

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[2][3]
- Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition of flammable vapors.[2][3][4]
- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.
- Skin Protection:
  - Wear chemical-resistant gloves (e.g., nitrile or neoprene) at all times.[\[5\]](#)
  - Wear a flame-retardant lab coat or chemical-resistant apron over personal clothing.
  - Closed-toe shoes are mandatory.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

### 3. Handling Procedures:

- Keep the container tightly closed when not in use.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[4\]](#)
- Use only non-sparking tools.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Avoid breathing mist, gas, or vapors.[\[6\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[5\]](#)

### 4. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Store in a tightly sealed container.[\[4\]](#)[\[5\]](#)
- Keep in a flammable liquids storage cabinet.

## Disposal Plan

### 1. Waste Collection:

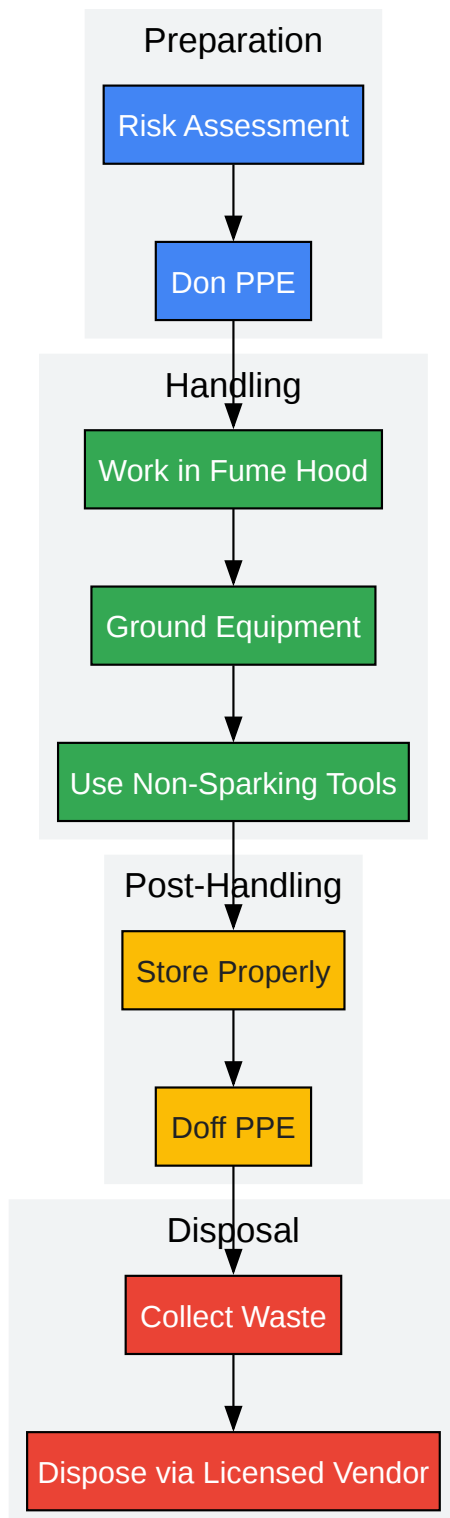
- Collect waste **1-Hepten-3-one** and any contaminated materials (e.g., paper towels, gloves) in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste disposal guidelines.

### 2. Waste Disposal:

- Dispose of the chemical waste through a licensed hazardous waste disposal company.
- Follow all local, regional, and national regulations for the disposal of flammable and hazardous chemical waste.<sup>[4]</sup><sup>[5]</sup>
- Handle uncleaned containers as you would the product itself.<sup>[4]</sup>

## Experimental Workflow

## Safe Handling Workflow for 1-Hepten-3-one



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Caption: Workflow for the safe handling and disposal of **1-Hepten-3-one**.

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## References

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